

Introduction: A Versatile Building Block in Fluorine Chemistry

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Compound of Interest

Compound Name: *2,2,3,3,4,4,4-Heptafluorobutyl p-toluenesulfonate*

CAS No.: 312-66-3

Cat. No.: B1299337

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2,2,3,3,4,4,4-Heptafluorobutyl p-toluenesulfonate, commonly referred to as heptafluorobutyl tosylate, is a specialized organic reagent of significant interest to researchers in medicinal chemistry, materials science, and synthetic organic chemistry. Its structure uniquely combines the well-established reactivity of a tosylate leaving group with the distinct physicochemical properties of a heptafluorobutyl moiety. This combination makes it a powerful tool for introducing the C₄F₇ group into a wide array of molecules.

The incorporation of highly fluorinated chains can dramatically alter a molecule's biological and physical properties, including metabolic stability, lipophilicity, and binding affinity. As such, reagents like heptafluorobutyl tosylate are indispensable for the rational design of novel pharmaceuticals and advanced materials. This guide provides a comprehensive overview of its properties, synthesis, applications, and handling, grounded in established chemical principles and safety protocols.

Core Chemical Identity and Properties

The foundational information for **2,2,3,3,4,4,4-Heptafluorobutyl p-toluenesulfonate** is summarized below. Its Chemical Abstracts Service (CAS) number is 312-66-3.[1][2][3]

Identifier	Value
Chemical Name	2,2,3,3,4,4,4-Heptafluorobutyl p-toluenesulfonate[1]
CAS Number	312-66-3[2]
Molecular Formula	C ₁₁ H ₉ F ₇ O ₃ S[1][2]
Molecular Weight	354.24 g/mol [1][2]
InChI Key	NVBRUIASHQWABC-UHFFFAOYSA-N[1]

Physicochemical Data:

The physical properties of this reagent are critical for its use in experimental settings. It exists as a low-melting solid, which requires appropriate storage and handling considerations.

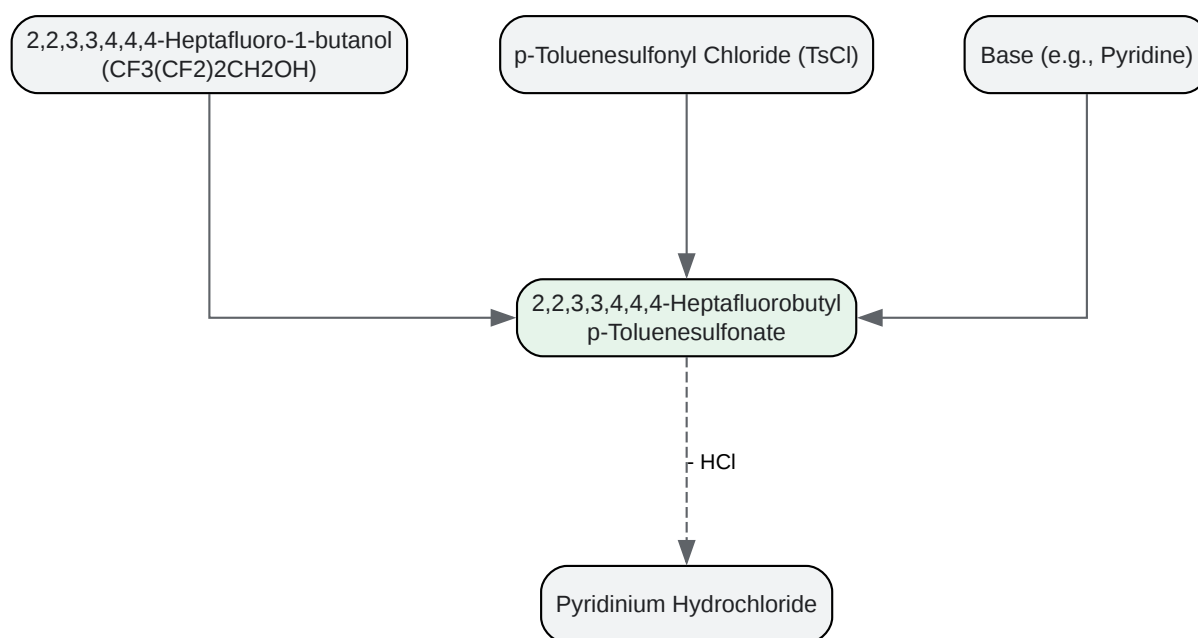
Property	Value	Source
Appearance	White to off-white solid	Inferred from similar compounds
Melting Point	30 °C[2]	INDOFINE Chemical Company
Boiling Point	120 °C at 1,007 hPa (approx. 755 mmHg)	Sigma-Aldrich
Density	1.645 g/mL at 25 °C	Sigma-Aldrich

Synthesis and Mechanism: The Esterification of a Fluorinated Alcohol

The synthesis of **2,2,3,3,4,4,4-heptafluorobutyl p-toluenesulfonate** is a classic example of sulfonate ester formation, typically achieved by reacting the corresponding alcohol with p-toluenesulfonyl chloride (TsCl) in the presence of a base.

Causality in Experimental Design:

- The Alcohol: The starting material is 2,2,3,3,4,4,4-heptafluoro-1-butanol. The electron-withdrawing nature of the fluoroalkyl chain makes the alcohol's hydroxyl group less nucleophilic than its non-fluorinated counterparts.
- The Sulfonylating Agent: p-Toluenesulfonyl chloride (TsCl) is the standard reagent for introducing the tosylate group. The sulfur atom is highly electrophilic, making it susceptible to nucleophilic attack.
- The Base: A base, such as pyridine or a tertiary amine, is essential. It serves two primary roles: first, to deprotonate the alcohol, increasing its nucleophilicity, and second, to neutralize the hydrochloric acid (HCl) byproduct of the reaction, driving the equilibrium towards the product. Standard aqueous bases like NaOH can also be used, but require careful temperature control.[4]



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Caption: General synthesis pathway for heptafluorobutyl tosylate.

Detailed Experimental Protocol (Exemplary)

This protocol is a representative procedure based on standard methods for tosylate synthesis.

[4]

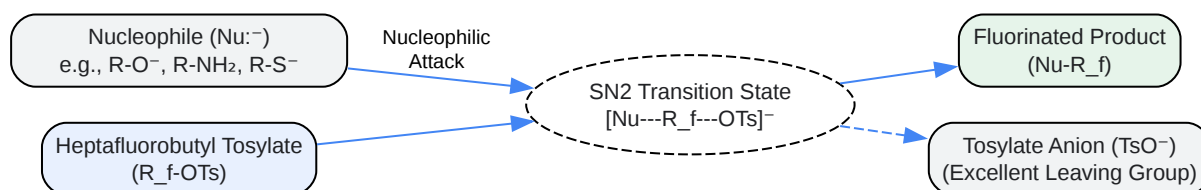
- **Setup:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a thermometer, and a nitrogen inlet, add 2,2,3,3,4,4,4-heptafluoro-1-butanol (1.0 eq).
- **Solvent and Base:** Dissolve the alcohol in anhydrous pyridine (or dichloromethane with triethylamine) and cool the mixture to 0 °C in an ice bath. The solvent choice is critical; polar aprotic solvents are typically effective.[5]
- **Reagent Addition:** Slowly add p-toluenesulfonyl chloride (TsCl, approx. 1.1 eq) portion-wise to the stirred solution, ensuring the temperature does not exceed 5 °C. The slight excess of TsCl ensures complete conversion of the alcohol.
- **Reaction:** Allow the reaction to stir at 0 °C for 1 hour, then let it warm to room temperature and stir for an additional 12-16 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, pour the reaction mixture into cold dilute HCl (aq) to neutralize excess pyridine. Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate or diethyl ether).
- **Purification:** Combine the organic extracts, wash with saturated sodium bicarbonate solution, then with brine. Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate under reduced pressure.
- **Isolation:** The crude product can be purified by column chromatography on silica gel or by distillation under reduced pressure to yield the pure **2,2,3,3,4,4,4-heptafluorobutyl p-toluenesulfonate**.

Applications in Synthetic Chemistry: A Heptafluorobutyl Donor

The primary utility of heptafluorobutyl tosylate lies in its function as an efficient alkylating agent in nucleophilic substitution reactions. The tosylate group is an excellent nucleofuge (leaving

group) due to the ability of the sulfonate anion to delocalize its negative charge, making it very stable upon departure.[6]

This allows for the facile introduction of the heptafluorobutyl group onto a variety of nucleophiles, a critical step in the synthesis of new drug candidates and fluorinated polymers.



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Caption: Use in nucleophilic substitution (SN2) reactions.

Field-Proven Insights:

- **Pharmaceutical Development:** In drug discovery, introducing a heptafluorobutyl group can enhance a molecule's metabolic stability by blocking sites susceptible to enzymatic oxidation (e.g., by Cytochrome P450 enzymes). It also significantly increases lipophilicity, which can improve membrane permeability and oral bioavailability. Analogous fluorinated sulfonates are key intermediates in pharmaceutical synthesis.[7]
- **Materials Science:** This reagent is valuable for synthesizing fluorinated monomers, which can be polymerized to create materials with low surface energy, high thermal stability, and chemical resistance.[7] Such polymers are used in hydrophobic coatings, advanced lubricants, and optical materials.
- **Agrochemicals:** Similar to pharmaceuticals, the introduction of fluorinated moieties can enhance the efficacy and environmental persistence of pesticides and herbicides.

Spectroscopic Data Analysis

For a research scientist, verifying the structure and purity of a reagent is paramount. While a dedicated spectrum for this specific compound is not publicly available, its structure allows for a confident prediction of its key spectroscopic features.

- ^1H NMR (Proton NMR):
 - Aromatic Protons: Two doublets would be expected in the aromatic region (~ 7.4 - 7.9 ppm), corresponding to the AA'BB' system of the p-substituted benzene ring of the tosyl group.
 - Methylene Protons ($-\text{CH}_2-$): A triplet would appear for the two protons on the carbon adjacent to the oxygen (~ 4.5 - 4.8 ppm), split by the adjacent CF_2 group.
 - Methyl Protons ($-\text{CH}_3$): A singlet for the three protons of the methyl group on the tosyl ring would be present in the upfield region (~ 2.4 ppm).
- ^{19}F NMR (Fluorine NMR):
 - $-\text{CF}_3$ Group: A triplet corresponding to the terminal trifluoromethyl group.
 - $-\text{CF}_2-$ Groups: Two distinct multiplets for the two non-equivalent difluoromethylene groups, showing complex coupling to each other and to the terminal CF_3 group.
- ^{13}C NMR (Carbon NMR): Distinct signals for the methyl carbon, the aromatic carbons (with four unique signals due to symmetry), the methylene carbon ($-\text{CH}_2-$), and the three unique fluorinated carbons would be visible.
- IR (Infrared) Spectroscopy:
 - S=O Stretching: Strong, characteristic absorption bands around 1360 cm^{-1} (asymmetric) and 1175 cm^{-1} (symmetric) for the sulfonate group.[8]
 - C-F Stretching: Strong, complex absorptions in the fingerprint region, typically between 1100 - 1350 cm^{-1} .
 - Aromatic C-H and C=C: Signals characteristic of a substituted benzene ring.
- Mass Spectrometry (MS): Analysis by techniques like GC-MS would show a molecular ion peak (M^+) and characteristic fragmentation patterns, such as the loss of the tosylate group or cleavage of the fluoroalkyl chain. Studies on similar heptafluorobutyl esters provide a reference for expected fragmentation.[9]

Safety, Handling, and Storage

2,2,3,3,4,4,4-Heptafluorobutyl p-toluenesulfonate is a hazardous chemical that requires strict safety protocols. The information is consolidated from supplier Safety Data Sheets (SDS). [\[10\]](#)

GHS Hazard Classification:

Hazard Class	Category	Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion	Sub-category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage

Self-Validating Handling Protocol:

- Engineering Controls: Always handle this substance inside a certified chemical fume hood to avoid inhalation of vapors or aerosols.
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before use and use proper removal technique.
 - Eye Protection: Use chemical safety goggles and a face shield.
 - Lab Coat: A flame-retardant lab coat is mandatory. Ensure it is fully buttoned.
- Emergency Procedures:
 - Skin Contact: Immediately remove all contaminated clothing. Rinse skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and

easy to do. Seek immediate medical attention from an ophthalmologist.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give two glasses of water to drink. Seek immediate medical attention.
- Spills: Evacuate the area. Cover drains. Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand) and collect it in a sealed container for hazardous waste disposal.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.^[10] Keep away from incompatible materials such as strong oxidizing agents and strong bases.^[10]

References

- INDOFINE Chemical Company. 2,2,3,3,4,4,4-HEPTAFLUOROBUTYL 4-TOLUENESULFONATE.^[Link]
- Chem-Supply. SAFETY DATA SHEET - 2,2,3,3,4,4,4-Heptafluorobutyl acrylate.^[Link]
- PrepChem.com. Synthesis of p-toluenesulfonate.^[Link]
- ResearchGate. 2,2,3,3,4,4,4-Heptafluorobutyl Acetate: Transesterification Reaction...^[Link]
- MDPI. 2,2,3,3,4,4,4-Heptafluorobutyl Acetate: Transesterification Reaction...^[Link]
- ResearchGate. n-Butyl p-Toluenesulfonate.^[Link]
- Chem-Impex. 2,2,3,3,3-Pentafluoropropyl p-toluenesulfonate.^[Link]
- ChemBK. 2,2,3,3-Tetrafluoropropyl p-toluenesulfonate.^[Link]
- Google Patents. Novel synthesis method for 4,4,4-trifluorobutanol.
- Organic Syntheses. p-Toluenesulfonic acid, butyl ester.^[Link]
- PubChem. 2,2,3,3,4,4,4-Heptafluorobutyl methacrylate.^[Link]
- Patsnap Synapse. What is the mechanism of Para-Toluenesulfonamide?^[Link]

- University of Wisconsin.NMR Spectroscopy :: NMR Bibliography.[[Link](#)]
- Utah Tech University.Analyzing NMR Spectra.[[Link](#)]
- PubMed.Solvent Dictated Organic Transformations.[[Link](#)]
- The Royal Society of Chemistry.Supporting Information for Publication.[[Link](#)]
- Royal Society of Chemistry.p-Toluenesulfonic acid-promoted organic transformations...[[Link](#)]
- Chemistry LibreTexts.The Discovery of Nucleophilic Substitution Reactions.[[Link](#)]
- ScienceDirect.NMR spectroscopy in pharmacy.[[Link](#)]

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Sources

- 1. 2,2,3,3,4,4,4-Heptafluorobutyl p-toluenesulfonate | CAS: 312-66-3 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 2. 2,2,3,3,4,4,4-HEPTAFLUOROBUTYL 4-TOLUENESULFONATE | 312-66-3 | INDOFINE Chemical Company [indofinechemical.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. Solvent Dictated Organic Transformations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chemimpex.com [chemimpex.com]
- 8. prepchem.com [prepchem.com]
- 9. mdpi.com [mdpi.com]
- 10. fishersci.com [fishersci.com]

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